

# An In-depth Technical Guide to o-Veratraldehyde (2,3-Dimethoxybenzaldehyde)

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Compound of Interest

Compound Name: 2,3-Dimethoxybenzaldehyde

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This technical guide provides a comprehensive overview of o-Veratraldehyde, also known as **2,3-Dimethoxybenzaldehyde**. It details its chemical identity, physical and chemical properties, and provides insights into its synthesis and applications, with a focus on information relevant to research and development.

### **Chemical Identity and Nomenclature**

o-Veratraldehyde is an aromatic aldehyde, a derivative of benzaldehyde with two methoxy groups substituted at the 2 and 3 positions of the benzene ring.

- IUPAC Name: **2,3-Dimethoxybenzaldehyde**[1][2]
- Synonyms: o-Veratraldehyde, 2,3-Dimethoxybenzenecarbaldehyde[2]
- CAS Number: 86-51-1[1][2][3]
- Molecular Formula: C<sub>9</sub>H<sub>10</sub>O<sub>3</sub>[2]
- Molecular Weight: 166.17 g/mol [2][3]

The relationship between the IUPAC name and its common synonyms is illustrated in the diagram below.



Caption: Relationship between o-Veratraldehyde and its nomenclature.

## **Physicochemical Properties**

The following table summarizes the key physical and chemical properties of o-Veratraldehyde, crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference
Physical State	White to brown crystalline powder	[1]
Melting Point	48-52 °C	[1][3]
Boiling Point	137 °C at 12 mmHg	[1][3]
255–257 °C at 760 mmHg	[2]	
Solubility	Slightly soluble in water (~1 g/L at 20°C)	[2]
Soluble in methanol with almost transparency	[1]	
Density	1.13 g/cm³ (solid, estimated)	[2]
Vapor Pressure	0.01 mmHg at 25°C (estimated)	[2]
Flash Point	113 °C (closed cup)	[3]

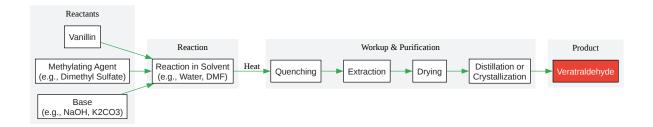
## **Experimental Protocols: Synthesis of Veratraldehydes**

While specific experimental protocols for the synthesis of o-Veratraldehyde (**2,3-Dimethoxybenzaldehyde**) are not detailed in the provided results, methods for the closely related isomer, Veratraldehyde (**3,4-Dimethoxybenzaldehyde**), are available and can serve as a reference. These syntheses often start from vanillin.

General Workflow for Veratraldehyde Synthesis from Vanillin:



The synthesis of veratraldehyde from vanillin typically involves the methylation of the hydroxyl group of vanillin. A generalized workflow for this process is depicted below.



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Caption: Generalized workflow for the synthesis of veratraldehyde.

Example Protocol for 3,4-Dimethoxybenzaldehyde Synthesis:

A common method for the preparation of 3,4-Dimethoxybenzaldehyde involves the methylation of vanillin using dimethyl sulfate in the presence of a base.

- Reactants: Vanillin, Sodium Hydroxide, Dimethyl Sulfate, Water.
- Procedure:
  - A solution of vanillin in hot water is prepared.
  - A solution of sodium hydroxide is added to the vanillin mixture.
  - The mixture is heated, and dimethyl sulfate is added portion-wise while stirring.
  - The reaction is typically refluxed for a period of time.
  - After cooling, the crude product is isolated, often by filtration, and washed.



 Further purification can be achieved by recrystallization or distillation under reduced pressure.

Another described method is the Oppenhauer oxidation of veratryl alcohol to veratraldehyde.[4] This procedure involves refluxing veratryl alcohol with a hydrogen acceptor like paraformaldehyde in the presence of a catalyst such as aluminum isopropoxide in a suitable solvent like toluene.[4]

### **Applications in Research and Development**

o-Veratraldehyde and its isomers are valuable intermediates in organic synthesis.

- Pharmaceutical Synthesis: It serves as a precursor for the synthesis of various pharmaceutical compounds. For instance, veratraldehyde (3,4-isomer) is an intermediate in the synthesis of drugs such as amiquinsin, prazosin, and verazide.[5]
- Antifungal and Antibacterial Activity: 2,3-Dimethoxybenzaldehyde has demonstrated
  antifungal activity and antibacterial activity against E. coli and S. aureus.[6] It may act as a
  chemosensitizing agent to improve the efficacy of conventional antifungal drugs.[1]
- Flavor and Fragrance Industry: The pleasant, woody, vanilla-like odor of veratraldehyde makes it a popular ingredient in the flavor and fragrance industry.[7]
- Organic Synthesis: It is used as a reagent in various organic reactions, including aldol condensations and the formation of Schiff bases.[2]

## Safety and Handling

- Hazards: o-Veratraldehyde is a skin and strong eye irritant.
- Personal Protective Equipment (PPE): It is recommended to use appropriate PPE, including gloves, eye protection, and a dust mask when handling the solid compound.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[7]



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